

Technical Support Center: Diversol Bx Efficacy in the Presence of Organic Matter

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Compound of Interest

Compound Name: *Diversol Bx*

Cat. No.: *B1168746*

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This technical support guide is intended for researchers, scientists, and drug development professionals to address common challenges and questions regarding the use of **Diversol Bx**, a chlorinated alkaline disinfectant, in laboratory settings where organic matter may be present.

Frequently Asked Questions (FAQs)

Q1: What are the active ingredients in **Diversol Bx** and how do they work?

A1: **Diversol Bx** is a sanitizing cleaner that contains Trisodium Phosphate (an alkaline cleaning agent) and Sodium Hypochlorite, which is a source of chlorine.[1] The primary disinfecting agent is free available chlorine (FAC), primarily in the form of hypochlorous acid (HOCl) and hypochlorite ions (OCl⁻), which are strong oxidizing agents that irreversibly denature and destroy microbial proteins.[1] Another related product, Deosan **Diversol BX II**, utilizes sodium dichloroisocyanurate, which also releases chlorine in water.[2]

Q2: How does the presence of organic matter affect the efficacy of **Diversol Bx**?

A2: Organic matter, such as proteins, carbohydrates, and lipids found in soil, blood, cell culture media, and other biological materials, can significantly reduce the efficacy of chlorine-based disinfectants like **Diversol Bx**. [2][3][4] The highly reactive free available chlorine readily reacts with organic compounds, becoming neutralized and unavailable for microbial inactivation. [4][5] This "chlorine demand" of the organic matter must be satisfied before a sufficient residual concentration of free chlorine is available to act as a biocide. [6]

Q3: What are the signs that organic matter is interfering with my disinfection protocol?

A3: Common indicators of reduced efficacy due to organic load include:

- Failure to achieve expected microbial kill rates.
- Inconsistent or non-reproducible disinfection results.
- A rapid decrease in the measured concentration of free available chlorine after application.

Q4: Can I increase the concentration of **Diversol Bx** to overcome the effects of organic matter?

A4: While increasing the concentration of **Diversol Bx** can help overcome the chlorine demand of organic matter, it is crucial to follow the manufacturer's instructions for use.^[7] Excessive concentrations may lead to increased corrosion of surfaces and pose safety risks.^[1] A more effective approach is to thoroughly clean surfaces to remove as much organic soil as possible before applying the disinfectant.

Q5: Is **Diversol Bx** effective against biofilms?

A5: Biofilms are complex structures of microorganisms embedded in a self-produced matrix of extracellular polymeric substances (EPS). This matrix is rich in organic matter and can physically protect the embedded microbes from disinfectants. While the alkaline and chlorine components of **Diversol Bx** can help to break down and kill microorganisms within a biofilm, its efficacy will be significantly reduced. A multi-step approach involving physical removal and cleaning, followed by disinfection, is typically necessary for effective biofilm control.

Troubleshooting Guide

This guide provides a structured approach to troubleshooting common issues encountered when using **Diversol Bx** in the presence of organic matter.

Problem: Inconsistent or failed disinfection results.

Potential Cause	Troubleshooting Step	Expected Outcome
High Organic Load	Pre-clean surfaces to physically remove visible soil before applying Diversol Bx.	Improved disinfectant efficacy and more consistent results.
Increase the concentration of the Diversol Bx solution within the manufacturer's recommended range.	Sufficient free available chlorine to overcome the organic load and inactivate microbes.	
Incorrect Dilution	Verify the dilution procedure and ensure the correct concentration of Diversol Bx is being prepared.	The disinfectant solution will have the intended concentration of active ingredients.
Inadequate Contact Time	Ensure the disinfectant remains on the surface for the recommended contact time.	Sufficient time for the active ingredients to penetrate and kill microorganisms.
Expired or Improperly Stored Disinfectant	Check the expiration date of the Diversol Bx. Store in a cool, dry place away from direct sunlight and incompatible materials.	The disinfectant will have its full expected potency.

Quantitative Data Summary

The following table summarizes the impact of organic matter on the efficacy of chlorine-based disinfectants.

Parameter	Condition	Result	Reference
Bacterial Reduction	Salmonella typhimurium in the absence of organic matter (saline solution) with 5 ppm free chlorine.	~6 Log10 CFU/mL reduction.	[4]
Bacterial Reduction	Salmonella typhimurium in the presence of organic matter (BHI broth) with 5 ppm free chlorine.	Minimal reduction (~1.5 Log10 CFU/mL).	[4]
Viral Inactivation	SARS-CoV-2 in the presence of 5% Fetal Bovine Serum (FBS).	Reduced efficacy of sodium hypochlorite.	[3]
General Observation	Presence of organic matter.	Drastically increased the resistance of both gram-positive and gram-negative bacteria to chlorine.	[5]

Experimental Protocols

Protocol 1: Evaluating the Efficacy of **Diversol Bx** in the Presence of an Organic Load (Suspension Test)

This protocol is a modified suspension test to determine the bactericidal efficacy of **Diversol Bx** in the presence of a standardized organic load.

Materials:

- **Diversol Bx**
- Sterile deionized water

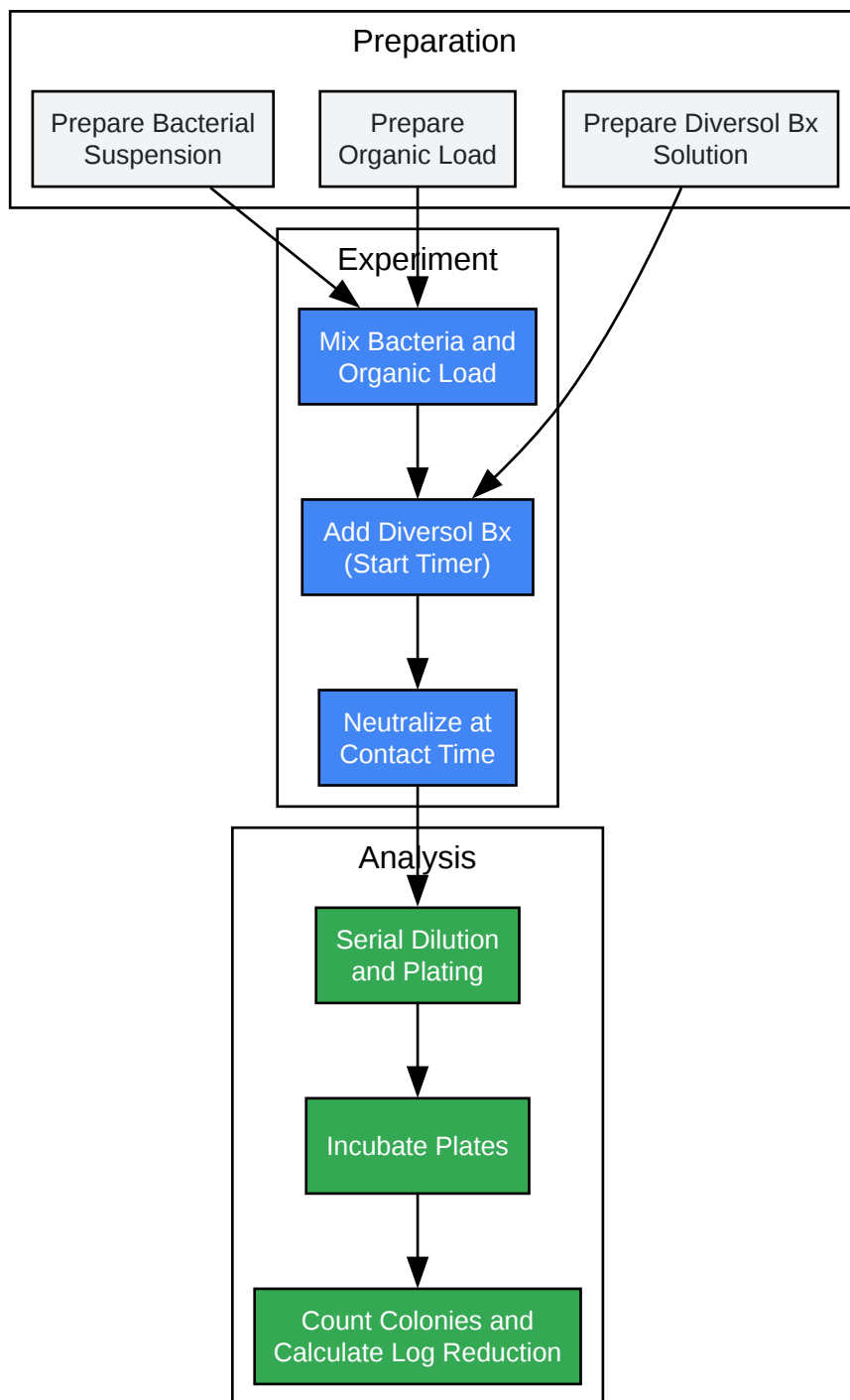
- Bovine Serum Albumin (BSA) or Tryptic Soy Broth (TSB) as organic load
- Test microorganism (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*)
- Sterile test tubes
- Neutralizing broth
- Agar plates for bacterial enumeration
- Incubator

Procedure:

- Prepare a stock solution of the test microorganism with a known concentration (e.g., 10^8 CFU/mL).
- Prepare the **Diversol Bx** solution at the desired concentration according to the manufacturer's instructions.
- Prepare the organic load solution (e.g., 3 g/L BSA and 3 mL/L sheep erythrocytes for high organic load simulation).
- In a sterile test tube, mix 1 part organic load solution with 1 part bacterial suspension.
- Add 8 parts of the **Diversol Bx** solution to the mixture of organic load and bacteria.
- Start a timer for the desired contact time (e.g., 5, 10, 15 minutes).
- At the end of the contact time, transfer a specific volume of the mixture to a tube containing neutralizing broth to stop the action of the disinfectant.
- Perform serial dilutions of the neutralized solution and plate on appropriate agar for bacterial enumeration.
- Incubate the plates and count the number of colonies to determine the log reduction in viable bacteria.

Visualizations

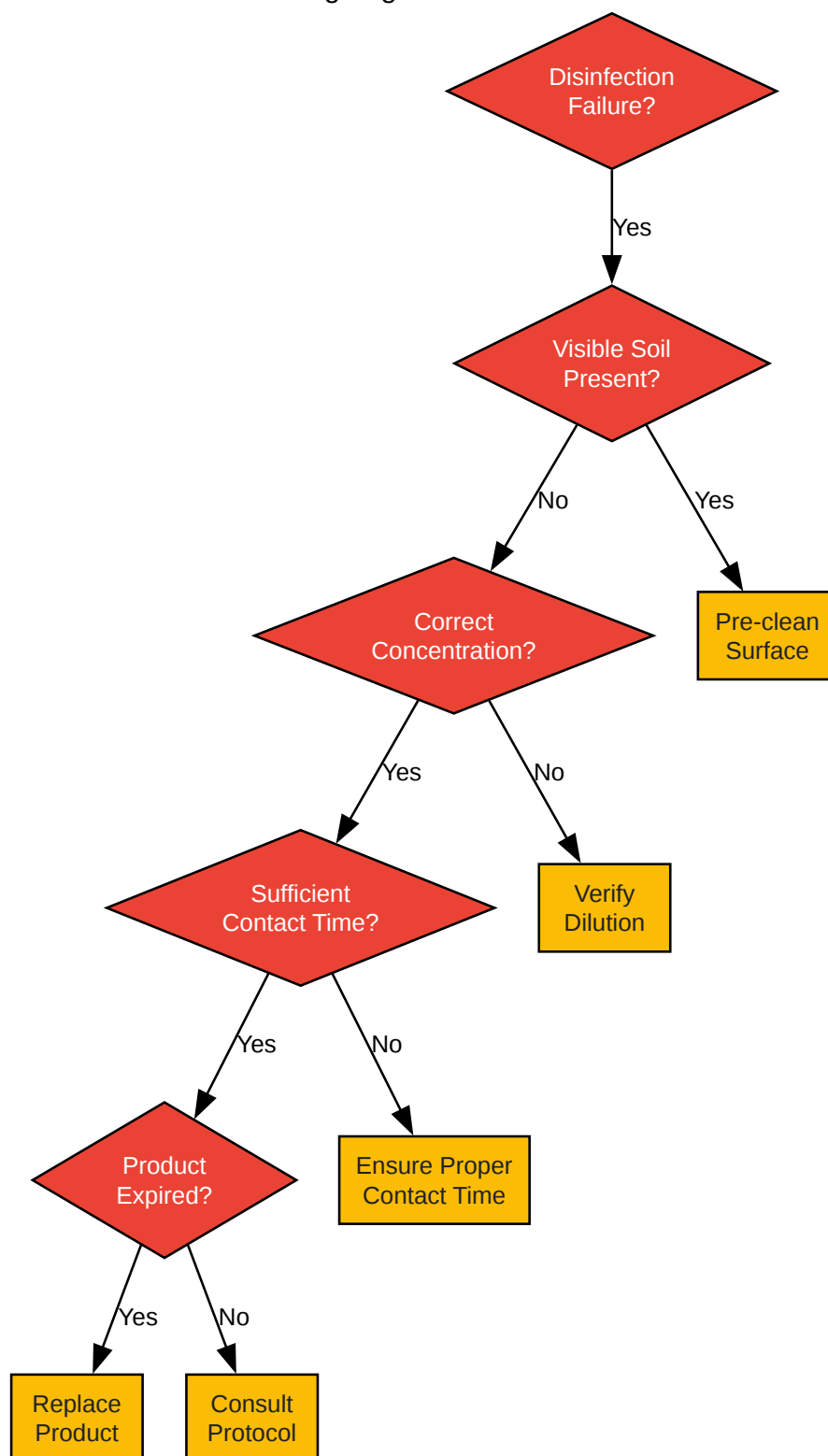
Experimental Workflow for Disinfectant Efficacy Testing



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Caption: Workflow for evaluating disinfectant efficacy.

Troubleshooting Logic for Disinfection Failure

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Caption: Logic diagram for troubleshooting disinfection failure.

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